

# Diiodomethyl p-Tolyl Sulfone: A Biocidal Agent, Not a Protecting Group

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## Compound of Interest

**Compound Name:** 1-((Diiodomethyl)sulfonyl)-4-methylbenzene

**Cat. No.:** B1209700

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A comprehensive review of scientific literature and chemical databases reveals that diiodomethyl p-tolyl sulfone is not utilized as a protecting group in synthetic organic chemistry. Instead, this compound is widely documented and commercially employed as a potent biocide, fungicide, and antimicrobial agent.

Our extensive search for applications of diiodomethyl p-tolyl sulfone in protecting group strategies, including the protection of diols, alcohols, or other functional groups, yielded no relevant protocols, reaction mechanisms, or quantitative data. The chemical properties of diiodomethyl p-tolyl sulfone, particularly the reactivity of the diiodomethyl group, do not appear to lend themselves to the typical requirements of a protecting group, such as straightforward introduction, stability under various reaction conditions, and selective removal.

Therefore, the requested detailed Application Notes and Protocols for its use in protecting group chemistry cannot be provided, as this application is not supported by the available scientific evidence.

## Established Applications as a Biocide

Diiodomethyl p-tolyl sulfone, often known by the trade name Amical®, is extensively used for its ability to inhibit microbial growth in a variety of industrial and commercial products.<sup>[1][2][3][4]</sup> Its primary function is to prevent the degradation of materials caused by bacteria, fungi, and algae.

Key applications include:

- Preservative in Coatings: It is incorporated into paints, coatings for air ducts, and fire-retardant coatings to prevent mildew and fungal growth.[3][5]
- Material Protection: It is used to preserve adhesives, caulks, sealants, rubber, and plastics. [3]
- Textile and Leather Industry: It protects textiles and tanned leather from microbial damage.[1]
- Paper Production: It is used to control microbial growth in pulp and slurries during the papermaking process.[5]
- Wood Preservation: It serves as a wood preservative to prevent rot and decay.[5]
- Personal Care Products: In some formulations, it is used as a preservative in products like anti-dandruff shampoos.[1]

## Chemical and Physical Properties

Below is a summary of the key chemical and physical properties of diiodomethyl p-tolyl sulfone.

Property	Value
Chemical Formula	<chem>C8H8I2O2S</chem>
CAS Number	20018-09-1
Appearance	Tan powder at room temperature
Molecular Weight	422.02 g/mol
Melting Point	136 °C (with a reported range of 149-152 °C)
Water Solubility	Very low, reported as less than 5 ppm and in the range of 0.1 to 1 mg/L.[6]
Stability	Stable at room temperature. It is stable to hydrolysis at pH 5 but degrades at pH 7 and 9. [6]

## Logical Relationship: From Reagent to Application

The primary utility of diiodomethyl p-tolyl sulfone is dictated by its biocidal properties, leading to its widespread use as a preservative.

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